

# Establishing Traceability to NIST with Isotrak Sources: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Isotrak

Cat. No.: B13740967

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for establishing traceability to the National Institute of Standards and Technology (NIST) using Isotrak calibration sources. Adherence to these guidelines will ensure the accuracy and reliability of radiation measurement instrumentation, a critical component in research, development, and quality control.

## Application Notes

### The Importance of NIST Traceability

Metrological traceability is the property of a measurement result whereby the result can be related to a reference through a documented unbroken chain of calibrations, each contributing to the measurement uncertainty. For radioactive sources, traceability to NIST, the national metrology institute for the United States, ensures that measurements are accurate and consistent with national standards.<sup>[1]</sup> This is achieved through a hierarchical calibration chain, starting from the primary standards at NIST to the end-user's instrument.

Isotrak sources, manufactured by Eckert & Ziegler, are calibrated in laboratories accredited by bodies such as DAkkS (German Accreditation Body), which have mutual recognition agreements with other international accreditation bodies.<sup>[1][2]</sup> Eckert & Ziegler participates in NIST's measurement assurance programs, ensuring their calibration standards are traceable to NIST.<sup>[1]</sup> This provides users with confidence in the stated activity of their sources, which is

crucial for applications in drug development, medical imaging, and radiation safety where precise quantification of radioactivity is paramount.

## Isotrak Calibration Sources

Eckert & Ziegler's Isotrak product line offers a wide variety of radioactive reference sources for the calibration and checking of radiation measurement instruments.[\[2\]](#) These sources are available in various activities and physical forms to suit a range of applications.


Table 1: Selected Isotrak NIST-Traceable Calibration Sources

Radionuclide	Product Code (Example)	Nominal Activity (kBq)	Key Gamma Energy (keV)	Typical Use
Cesium-137	CDRB18308	370	661.7	Gamma
				Spectrometer
				Calibration, Dose
				Calibrator
				Constancy
Cobalt-60	CKRB8151	74	1173.2, 1332.5	Dose Calibrator
				Accuracy,
				Gamma
				Spectrometer
				Efficiency
Americium-241	AMRB8151	74	59.5	Low-Energy
				Gamma Detector
				Calibration
Sodium-22	SKRB8151	74	511, 1274.5	PET Scanner
				QC, Gamma
				Spectrometer
				Calibration
Barium-133	On Request	Various	81.0, 302.9, 356.0	Gamma
				Spectrometer
				Efficiency
				Calibration

Note: This table provides examples. A comprehensive catalog of Isotrac sources is available from Eckert & Ziegler.[3][4][5] The specific activity and its uncertainty are stated on the calibration certificate provided with each source.

## The Traceability Chain

The path to establishing NIST traceability for a measurement made with a laboratory instrument is a clear, hierarchical process. This "traceability chain" ensures that the instrument's response can be confidently related back to the national standard.



[Click to download full resolution via product page](#)

**Figure 1:** NIST Traceability Chain.

## Experimental Protocols

The following protocols provide detailed methodologies for utilizing Isotrak NIST-traceable sources to calibrate and perform quality control on common laboratory radiation detection instruments.

## Protocol 1: Gamma Spectrometer Energy and Efficiency Calibration

This protocol outlines the procedure for calibrating a Sodium Iodide (NaI) gamma-ray spectrometer using a Cesium-137 (Cs-137) Isotrak source.

1. Objective: To establish an accurate energy-to-channel and efficiency calibration for a NaI gamma spectrometer.

2. Materials:

- NaI Gamma Spectrometer System (Detector, Preamplifier, Amplifier, Multi-Channel Analyzer)
- Isotrak Cs-137 point source (e.g., 370 kBq) with a NIST-traceable certificate of calibration.
- Source holder for reproducible geometry.
- Lead shielding for background reduction.

3. Pre-Measurement Procedure:

- Turn on the spectrometer system and allow it to warm up for at least 30 minutes to ensure electronic stability.
- Place the Cs-137 source in the source holder at a defined, reproducible distance from the detector face.
- Adjust the amplifier gain so that the 661.7 keV photopeak from the Cs-137 source is located in approximately the upper third of the Multi-Channel Analyzer (MCA) spectrum.
- Remove the Cs-137 source and acquire a background spectrum for a period sufficient to obtain statistically significant counts in the regions of interest. This will be used to subtract background radiation from subsequent measurements.

4. Data Acquisition:


- Place the Cs-137 source in the source holder in the same geometry as the pre-measurement setup.
- Acquire a spectrum for a duration that allows for the accumulation of at least 10,000 counts in the 661.7 keV photopeak to ensure good statistical precision.
- Save the spectrum and record the live time of the acquisition.

## 5. Data Analysis:

- Energy Calibration:
  - Identify the channel number corresponding to the centroid of the 661.7 keV photopeak.
  - Using the known energy of the Cs-137 photopeak, establish a single-point energy calibration. For a more comprehensive calibration, this process should be repeated with other sources of known energies (e.g., Co-60, Na-22).
- Efficiency Calibration:
  - Determine the net counts in the 661.7 keV photopeak by subtracting the background counts from the gross counts in the peak region.
  - Calculate the certified activity of the Cs-137 source at the time of measurement by decay-correcting the activity stated on the NIST-traceable certificate. The formula for decay correction is:  $A(t) = A_0 * e^{(-\lambda t)}$  where  $A(t)$  is the activity at time  $t$ ,  $A_0$  is the initial activity,  $\lambda$  is the decay constant ( $\ln(2)$ /half-life), and  $t$  is the time elapsed since the calibration date.
  - Calculate the gamma emission rate (y/s) of the 661.7 keV photons by multiplying the decay-corrected activity (in Bq) by the gamma emission probability for that energy (0.851 for Cs-137).
  - The absolute efficiency ( $\epsilon$ ) of the detector at 661.7 keV for the specified geometry is calculated as:  $\epsilon = (\text{Net counts in photopeak} / \text{Live time}) / \text{Gamma emission rate}$

## 6. Acceptance Criteria:

- The energy resolution (Full Width at Half Maximum, FWHM) of the 661.7 keV peak should be monitored and be within the manufacturer's specifications.
- The calculated efficiency should be recorded and used as a baseline for future performance checks.



[Click to download full resolution via product page](#)

**Figure 2:** Gamma Spectrometer Calibration Workflow.

## Protocol 2: Dose Calibrator Quality Control - Accuracy Test

This protocol describes the procedure for performing an accuracy test on a dose calibrator using a NIST-traceable Cobalt-60 (Co-60) source.

1. Objective: To verify that the dose calibrator is providing accurate activity measurements for a high-energy gamma emitter.

2. Materials:

- Dose Calibrator
- Isotrak Co-60 source (e.g., 74 kBq) with a NIST-traceable certificate of calibration.
- Source dipper/holder appropriate for the source geometry.

3. Pre-Measurement Procedure:

- Turn on the dose calibrator and allow it to stabilize according to the manufacturer's instructions.
- Perform a daily constancy check with a long-lived source (e.g., Cs-137) to ensure the instrument is functioning correctly.
- Measure the background radioactivity for the Co-60 setting and ensure it is within acceptable limits.

4. Measurement Procedure:

- Calculate the expected activity of the Co-60 source for the current date and time by applying the decay correction to the activity stated on the calibration certificate.
- Set the dose calibrator to the Co-60 radionuclide setting.
- Place the Co-60 source in the appropriate source holder and lower it into the dose calibrator chamber.
- Record the measured activity.
- Repeat the measurement at least three times and calculate the average measured activity.

5. Data Analysis and Acceptance Criteria:

- Calculate the percent error between the average measured activity and the decay-corrected certified activity using the following formula: % Error = [(Measured Activity - Certified Activity) / Certified Activity] \* 100
- The accuracy of the dose calibrator is considered acceptable if the percent error is within  $\pm 10\%$ .<sup>[6]</sup> Some regulatory bodies may require a stricter tolerance of  $\pm 5\%$ .
- If the percent error exceeds the acceptance limit, the dose calibrator should be removed from service and recalibrated or repaired.

## 6. Documentation:

- Record the date of the test, the radionuclide and serial number of the source used, the certified activity, the decay-corrected activity, each measured activity, the average measured activity, and the calculated percent error.

This accuracy test should be performed at installation and at least annually thereafter.<sup>[6]</sup> It is also recommended to perform this test after any repairs or adjustments to the dose calibrator.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fap.if.usp.br [fap.if.usp.br]
- 2. EZAG Holding | Isotrak Calibration Sources - EZAG Holding [ezag.com]
- 3. EZAG Holding | Product Catalogues - EZAG Holding [ezag.com]
- 4. ezag.com [ezag.com]
- 5. ezag.com [ezag.com]
- 6. nucmedtutorials.com [nucmedtutorials.com]
- To cite this document: BenchChem. [Establishing Traceability to NIST with Isotrak Sources: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13740967#establishing-traceability-to-nist-with-isotrak-sources>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)